Specificity of 10-Formylfolic Acid: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*10-Formylfolic acid*
CAS No.:	*134-05-4*
Cat. No.:	*B1664513*

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For researchers, scientists, and drug development professionals, understanding the nuanced specificity of folate analogues is critical for advancing therapeutic strategies. This guide provides an objective comparison of **10-Formylfolic acid** with other key folate analogues, supported by experimental data and detailed methodologies.

10-Formylfolic acid, a derivative of folic acid, has been noted for its potent inhibitory effects on dihydrofolate reductase (DHFR), a crucial enzyme in nucleotide synthesis.[1][2][3] In fact, it has been described as the most potent natural inhibitor of DHFR.[1][3] However, its direct bioactivity and comparative specificity against other folate analogues require a closer examination of available data. This guide aims to consolidate the current understanding of **10-Formylfolic acid**'s interaction with DHFR and folate receptors in comparison to well-established folate analogues like folic acid, methotrexate, and pemetrexed.

Comparative Analysis of Dihydrofolate Reductase (DHFR) Inhibition

The primary mechanism of action for many antifolate drugs is the inhibition of DHFR, which leads to a depletion of tetrahydrofolate, a vital cofactor for the synthesis of purines and

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thymidylate. The inhibitory potency of various folate analogues against human DHFR is a key determinant of their therapeutic efficacy.

While **10-Formylfolic acid** is a potent inhibitor of dihydrofolate reductase, specific quantitative data on its inhibition constant (Ki) or half-maximal inhibitory concentration (IC50) against human DHFR is not readily available in the cited literature.[4] Some studies suggest that **10-formylfolic acid** may require metabolic activation to exert its full biological effect. Specifically, research has shown that 10-formyl-7,8-dihydrofolic acid, a reduced form of **10-formylfolic acid**, is bioactive in human leukemia cells and acts as a substrate for DHFR, whereas **10-formylfolic acid** itself is not.[5]

In contrast, extensive data exists for other folate analogues:

Compound	Inhibition Constant (Ki) against human DHFR	IC50 against human DHFR
10-Formylfolic Acid	Data not available in cited sources	Data not available in cited sources
Methotrexate	~5 pM[6]	4.74 nM (for human DHFR)[7]
Pemetrexed	Data not available in cited sources	Data not available in cited sources
Folic Acid	Km = 1.8 µM (for rat liver DHFR)[8]	Data not available in cited sources

Note: The provided Ki and Km values are from different studies and may not be directly comparable due to variations in experimental conditions.

Comparative Analysis of Folate Receptor Binding Affinity

Folate receptors (FRs), particularly FRα and FRβ, are high-affinity membrane proteins that mediate the cellular uptake of folates and their analogues via endocytosis. The binding affinity of a compound to these receptors determines its potential for targeted delivery to cells overexpressing these receptors, such as certain cancer cells.

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Similar to the DHFR inhibition data, specific quantitative data for the binding affinity (Kd or IC50) of **10-Formylfolic acid** to human folate receptors (FRα and FRβ) is not available in the provided search results.

However, the binding affinities of other key folate analogues have been characterized:

Compound	Dissociation Constant (Kd) for FRα
10-Formylfolic Acid	Data not available in cited sources
Folic Acid	~1 nM[9]
Methotrexate	Reduced affinity compared to Folic Acid[10]
Pemetrexed	Data not available in cited sources

Experimental Protocols

To ensure the reproducibility and accurate interpretation of binding and inhibition data, detailed experimental protocols are essential. Below are representative methodologies for key assays used to determine the specificity of folate analogues.

Dihydrofolate Reductase (DHFR) Inhibition Assay

This assay measures the ability of a compound to inhibit the enzymatic activity of DHFR. The activity is typically monitored by measuring the decrease in absorbance at 340 nm, which corresponds to the oxidation of the cofactor NADPH.

Materials:

- Human recombinant DHFR enzyme
- Dihydrofolic acid (DHF), substrate
- NADPH, cofactor
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5, 150 mM KCl, 1 mM EDTA)
- Test compounds (e.g., **10-Formylfolic acid**, Methotrexate)

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- Microplate reader capable of reading absorbance at 340 nm

Procedure:

- Prepare a reaction mixture containing assay buffer, DHF, and NADPH in a 96-well plate.
- Add varying concentrations of the test compound to the wells. Include a control with no inhibitor.
- Initiate the reaction by adding a fixed amount of DHFR enzyme to each well.
- Immediately begin monitoring the decrease in absorbance at 340 nm at regular intervals (e.g., every 30 seconds) for a set period (e.g., 10-20 minutes).
- Calculate the initial reaction velocity for each concentration of the inhibitor.
- Plot the reaction velocity as a function of the inhibitor concentration to determine the IC50 value. The Ki value can be determined by performing the assay at different substrate concentrations and analyzing the data using the Cheng-Prusoff equation.

Folate Receptor Competitive Binding Assay

This assay determines the binding affinity of a compound to folate receptors by measuring its ability to compete with a radiolabeled or fluorescently labeled folate analogue for receptor binding.

Materials:

- Cells expressing the target folate receptor (e.g., FRα-overexpressing cell line)
- Radiolabeled folic acid (e.g., [^{3}H]folic acid) or a fluorescent folate conjugate
- Binding Buffer (e.g., PBS with 1% BSA)
- Test compounds (e.g., **10-Formylfolic acid**, Folic acid)
- Scintillation counter or fluorescence plate reader

Procedure:

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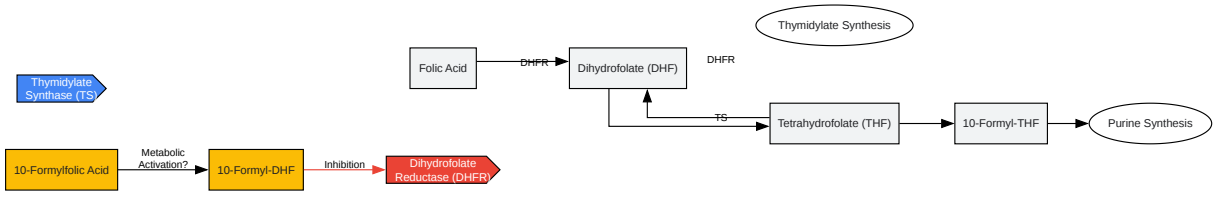
- Culture the folate receptor-expressing cells in 96-well plates.
- Wash the cells with binding buffer to remove any endogenous folates.
- Add a fixed concentration of the labeled folate analogue to each well.
- Add varying concentrations of the unlabeled test compound to the wells. Include a control with no unlabeled competitor (for maximum binding) and a control with a high concentration of unlabeled folic acid (for non-specific binding).
- Incubate the plate at 4°C for a sufficient time to reach binding equilibrium (e.g., 1-2 hours).
- Wash the cells extensively with cold binding buffer to remove unbound ligand.
- Lyse the cells and measure the amount of bound labeled folate using a scintillation counter or fluorescence plate reader.
- Plot the percentage of specific binding as a function of the competitor concentration to determine the IC50 value, which can then be used to calculate the Ki.

Visualizing Pathways and Processes

To better understand the context of **10-Formylfolic acid**'s function, the following diagrams illustrate key biological pathways and experimental workflows.



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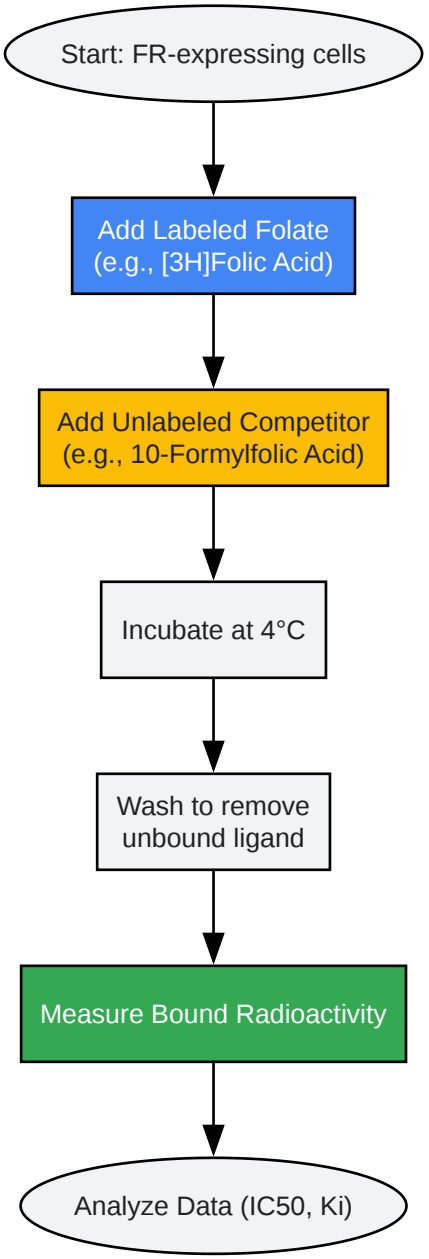
Caption: Folate metabolism and the role of DHFR.



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Caption: Workflow of a competitive binding assay.

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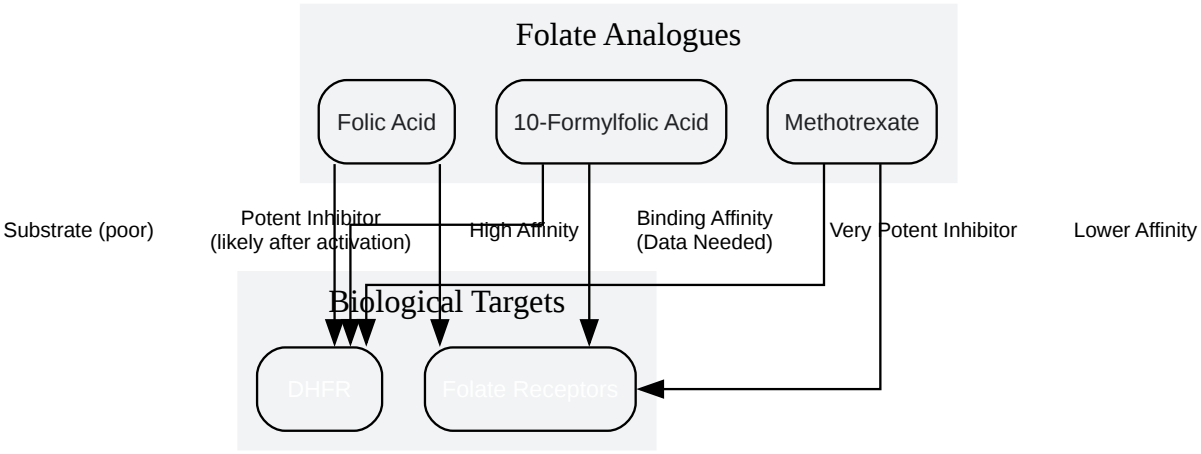

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Caption: Specificity of folate analogues for their targets.

In conclusion, while **10-Formylfolic acid** is recognized as a potent natural inhibitor of DHFR, a comprehensive, direct comparison of its specificity with other folate analogues is hampered by the lack of publicly available quantitative data for its interaction with both DHFR and folate receptors. The available evidence suggests that its bioactivity may be dependent on metabolic conversion to its dihydro- form. Further research is warranted to fully elucidate the binding and inhibitory profile of **10-Formylfolic acid** and its metabolites to provide a clearer picture of its therapeutic potential.

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